

An In-depth Technical Guide to the Safe Handling of Iodo-PEG3-N3

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Compound of Interest

Compound Name: Iodo-PEG3-N3

Cat. No.: B608115

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For researchers, scientists, and drug development professionals, the use of bifunctional linkers like **Iodo-PEG3-N3** is integral to advancements in areas such as proteomics and targeted drug delivery. This molecule incorporates both a reactive iodide and an azide group, enabling versatile conjugation strategies. However, these functional groups also necessitate stringent safety protocols due to their inherent reactivity and potential hazards. This guide provides a comprehensive overview of the safety data, handling procedures, and disposal of **Iodo-PEG3-N3** to ensure its safe and effective use in the laboratory.

Compound Identification and Properties

Iodo-PEG3-N3, with the systematic name 1-(2-iodoethoxy)-2-(2-(2-azidoethoxy)ethoxy)ethane, is a PEG-based linker. The presence of the hydrophilic PEG spacer enhances its solubility in aqueous media.^[1]

Property	Data	Source
CAS Number	936917-36-1	[2][3]
Molecular Formula	C8H16IN3O3	[4]
Molecular Weight	329.14 g/mol	[4]
Purity	≥95%	[2]
Appearance	Colorless to dark liquid/yellow-brown oil	[5][6]
Solubility	Soluble in water and polar organic solvents	[6][7]

Hazard Identification and Safety Precautions

A specific Safety Data Sheet (SDS) for **Iodo-PEG3-N3** is not readily available. Therefore, a conservative approach that considers the hazards of both the organic azide and the organoiodine functionalities is crucial.

2.1. Hazards Associated with Organic Azides:

Organic azides are energetic molecules that can be sensitive to heat, light, friction, and pressure, potentially leading to violent decomposition.[8] While the PEG chain in **Iodo-PEG3-N3** provides some dilution of the energetic azide group, caution is still warranted.

- **Toxicity:** Azides are highly toxic and can inhibit cytochrome oxidase, similar to cyanides.[9] Exposure can lead to symptoms such as headache, dizziness, nausea, and in severe cases, convulsions and death.[10]
- **Explosive Potential:** Organic azides can be explosive, especially those with a low carbon-to-nitrogen ratio.[8] They can also form highly explosive heavy metal azides when in contact with metals like copper, lead, brass, or bronze.[8][11]
- **Reactivity:** Azides react with acids to form the highly toxic and explosive hydrazoic acid.[10] They are also incompatible with chlorinated solvents like dichloromethane and chloroform, which can lead to the formation of unstable di- and tri-azidomethane.[8][9]

2.2. Hazards Associated with Organoiodine Compounds:

The iodide group is a highly reactive leaving group, making **Iodo-PEG3-N3** an effective alkylating agent.^[7]

- **Toxicity:** Alkylating agents are generally toxic and may have carcinogenic, mutagenic, and teratogenic properties.^[12]
- **Irritation:** Organoiodine compounds can cause serious eye, skin, and respiratory tract irritation.^[12]
- **Reactivity:** They are reactive towards a wide range of nucleophiles, including thiols, amines, and alkoxides.^{[6][13]}

Personal Protective Equipment (PPE)

Given the dual hazards, a comprehensive PPE strategy is mandatory.

PPE	Specification	Rationale
Eye Protection	Chemical safety goggles and a face shield	Protects against splashes and potential explosions. ^[14]
Hand Protection	Double gloving with nitrile or neoprene gloves	Provides protection against skin absorption of both the azide and the organoiodine. The outer glove should be changed frequently. ^{[11][15][16]}
Body Protection	Flame-resistant and chemical-resistant lab coat	Protects against spills and splashes. ^[15]
Respiratory Protection	Use in a certified chemical fume hood	Prevents inhalation of any volatile compounds or aerosols. ^[14]

Handling and Storage

4.1. General Handling:

- All work with **Iodo-PEG3-N3** should be conducted in a well-ventilated chemical fume hood.
[14]
- Use non-metal spatulas (e.g., plastic or ceramic) for handling to avoid the formation of explosive metal azides.[8][9]
- Avoid contact with incompatible materials such as strong acids, strong oxidizing agents, and heavy metals.[10][17]
- Do not use chlorinated solvents as reaction media.[8][9]
- Use the smallest amount of the substance necessary for the experiment.[15]

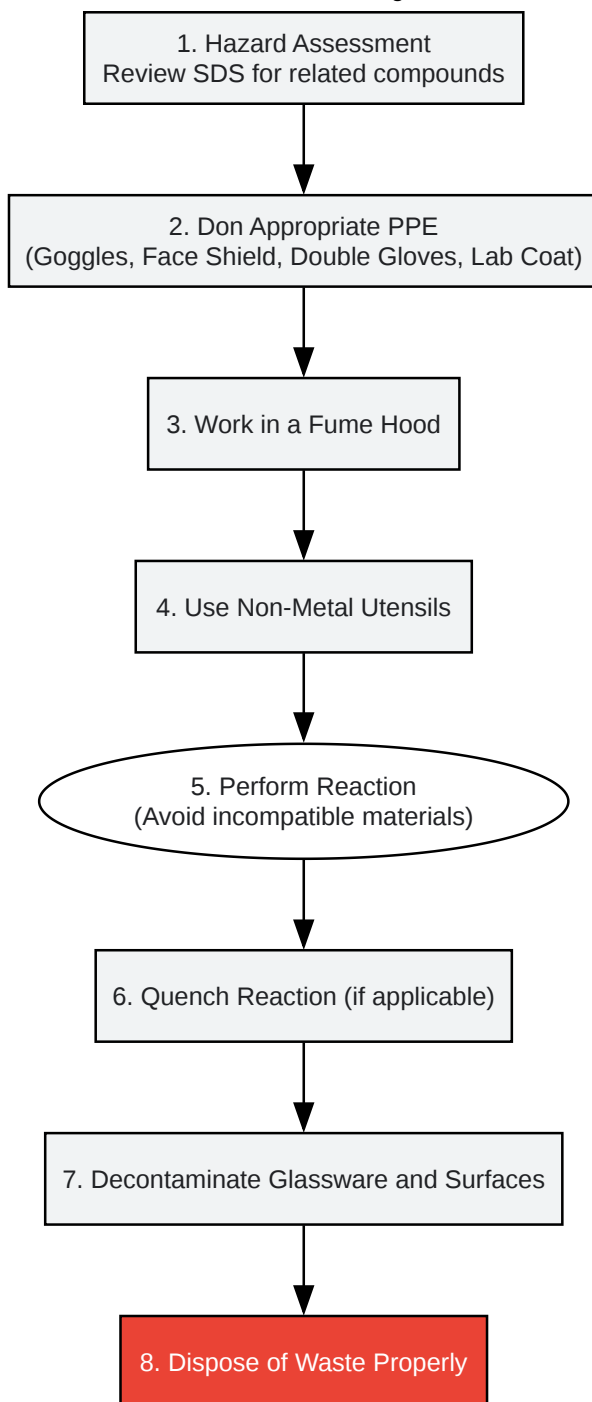
4.2. Storage:

- Store at -20°C in a tightly sealed container.[2][5][6]
- Protect from light, heat, shock, and moisture.[6][8][10]
- Store away from incompatible materials.[10]

Experimental Protocols

5.1. General Workflow for Handling **Iodo-PEG3-N3**:

General Workflow for Safe Handling of Iodo-PEG3-N3

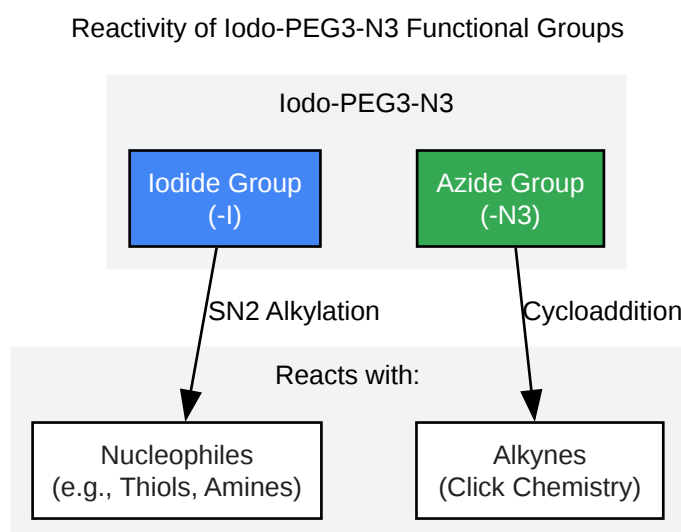
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Caption: A stepwise workflow for the safe laboratory handling of **Iodo-PEG3-N3**.

5.2. Reactivity and Application:

Iodo-PEG3-N3 is a bifunctional linker primarily used in bioconjugation and the synthesis of PROTACs (Proteolysis Targeting Chimeras).[3][4]

- **Azide Group:** The azide functionality allows for "click chemistry" reactions, such as the Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) or the Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC), to form a stable triazole linkage with alkyne-containing molecules.[1][3]
- **Iodide Group:** The iodide is an excellent leaving group for SN2 reactions, enabling the alkylation of various nucleophiles like thiols (e.g., cysteine residues in proteins), amines, and alkoxides.[6][7]



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Caption: Diagram illustrating the dual reactivity of **Iodo-PEG3-N3**.

Spill and Emergency Procedures

6.1. Spill Response:

- Evacuate the immediate area and alert colleagues.
- Wear appropriate PPE, including respiratory protection if necessary.
- Contain the spill using an absorbent material like vermiculite or sand.
- Carefully collect the absorbed material into a sealed, labeled container for hazardous waste.
- Decontaminate the spill area with a suitable solvent, followed by soap and water.
- Dispose of all contaminated materials as hazardous waste.

6.2. First Aid:

- Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes and seek medical attention.[\[11\]](#) Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open.[\[10\]](#) Seek immediate medical attention.
- Inhalation: Move to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Waste Disposal

- All waste containing **Iodo-PEG3-N3** must be treated as hazardous waste.
- Collect waste in a designated, labeled, and sealed container.
- Do not mix azide-containing waste with acidic waste, as this can generate highly toxic hydrazoic acid.[\[8\]](#)
- Do not dispose of down the drain, as this can lead to the formation of explosive metal azides in the plumbing.[\[11\]](#)

- Follow all institutional and local regulations for the disposal of hazardous chemical waste.[12]
Organic azides should ideally be converted to a more stable derivative, such as an amine, before disposal.[8]

By adhering to these safety guidelines, researchers can mitigate the risks associated with **Iodo-PEG3-N3** and utilize its full potential in their scientific endeavors. Always consult with your institution's Environmental Health and Safety (EH&S) department for specific guidance.

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